

# Application of D149 Dye in Photocatalytic Hydrogen Evolution

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## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B8081952

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## Introduction

The indoline dye D149 has demonstrated significant potential as a photosensitizer in photocatalytic systems for hydrogen evolution. When integrated with a semiconductor and a co-catalyst, D149 can enhance the absorption of visible light and facilitate efficient charge separation, leading to improved rates of hydrogen production. This document provides detailed application notes and experimental protocols for the use of **D149 dye** in a composite material with protonated graphitic carbon nitride (pCN) and platinum (Pt) for photocatalytic hydrogen evolution from water.

## Principle

The core principle of this system lies in dye sensitization. The **D149 dye** absorbs visible light, promoting an electron to an excited state. This excited electron is then injected into the conduction band of the pCN semiconductor. The presence of a Pt co-catalyst on the pCN surface provides active sites for the reduction of protons to molecular hydrogen. A sacrificial electron donor, such as triethanolamine (TEOA), is used to regenerate the oxidized dye, completing the photocatalytic cycle.

## Data Presentation

The following table summarizes the quantitative data on the photocatalytic hydrogen evolution rates for different catalyst compositions under visible light irradiation.

Catalyst	Average H <sub>2</sub> Evolution Rate (μmol·h <sup>-1</sup> ·g <sup>-1</sup> )
D149/pCN-Pt	2138.2[1][2]
pCN-Pt	657.0[1][2]
D149/pCN	Very low
pCN	Very low
D149	Very low

## Experimental Protocols

### 1. Preparation of Protonated g-C<sub>3</sub>N<sub>4</sub> (pCN)

- Objective: To synthesize bulk graphitic carbon nitride and subsequently exfoliate it to obtain protonated g-C<sub>3</sub>N<sub>4</sub>.
- Materials:
  - Melamine
  - Hydrochloric acid (HCl) solution (1 M)
  - Deionized water
  - Muffle furnace
  - Beakers
  - Magnetic stirrer
  - Centrifuge
  - Drying oven
- Protocol:
  - Place 10 g of melamine in a crucible with a lid.

- Heat the crucible in a muffle furnace to 550 °C at a ramp rate of 5 °C/min and hold for 2 hours.
- Allow the furnace to cool down to room temperature to obtain bulk g-C<sub>3</sub>N<sub>4</sub> (bCN).
- Grind the bCN into a fine powder.
- Disperse 1 g of the bCN powder in 200 mL of 1 M HCl solution.
- Stir the suspension for 12 hours at room temperature for exfoliation and protonation.
- Collect the resulting protonated g-C<sub>3</sub>N<sub>4</sub> (pCN) by centrifugation.
- Wash the pCN powder repeatedly with deionized water until the pH of the supernatant is neutral.
- Dry the final pCN product in an oven at 60 °C overnight.

## 2. Preparation of D149/pCN Composite

- Objective: To load the **D149 dye** onto the surface of the prepared pCN.
- Materials:
  - pCN powder
  - **D149 dye**
  - Ethanol
  - Beaker
  - Magnetic stirrer
  - Centrifuge
  - Drying oven
- Protocol:

- Disperse 0.5 g of pCN into 25 mL of ethanol and stir magnetically to form a uniform suspension.
- Dissolve a specific amount of **D149 dye** in ethanol to create a dye solution.
- Add the **D149 dye** solution to the pCN suspension.
- Stir the mixture for 24 hours at room temperature in the dark to ensure complete adsorption of the dye onto the pCN.
- Collect the D149/pCN composite by centrifugation.
- Wash the composite with ethanol to remove any unadsorbed dye.
- Dry the D149/pCN composite in an oven at 60 °C.

### 3. Photocatalytic Hydrogen Evolution Experiment

- Objective: To measure the rate of hydrogen evolution from a D149/pCN-Pt photocatalyst suspension under visible light irradiation.
- Materials:
  - D149/pCN composite
  - Chloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) solution (as Pt precursor)
  - Triethanolamine (TEOA, as a sacrificial electron donor)
  - Deionized water
  - Photocatalytic reactor (e.g., a sealed quartz vessel)
  - Visible light source (e.g., a 300 W Xe lamp with a UV cut-off filter,  $\lambda > 420 \text{ nm}$ )
  - Gas chromatograph (GC) equipped with a thermal conductivity detector (TCD) for  $\text{H}_2$  detection
  - Magnetic stirrer

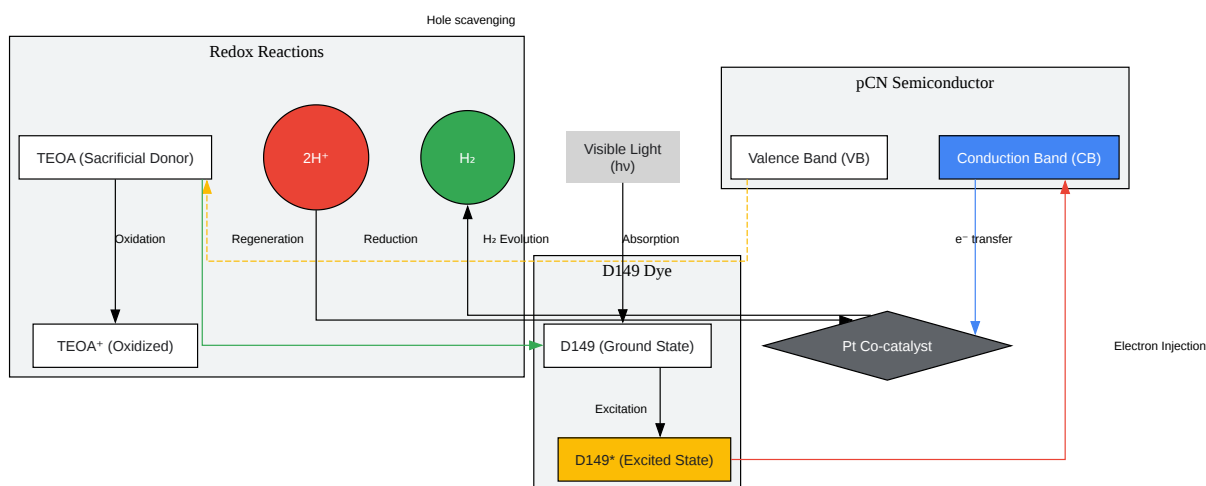
- Gas-tight syringe
- Protocol:
  - Disperse 50 mg of the D149/pCN composite in a solution containing 80 mL of deionized water and 20 mL of TEOA in the photocatalytic reactor.
  - Add a specific amount of  $\text{H}_2\text{PtCl}_6$  solution to the suspension to achieve the desired Pt loading (e.g., 3 wt%).
  - Seal the reactor and purge with an inert gas (e.g., Argon or Nitrogen) for at least 30 minutes to remove all dissolved oxygen.
  - Place the reactor under the visible light source and turn on the magnetic stirrer to keep the photocatalyst suspended.
  - Maintain a constant temperature during the experiment using a cooling water circulation system.
  - At regular time intervals (e.g., every hour), take a 0.5 mL gas sample from the headspace of the reactor using a gas-tight syringe.
  - Inject the gas sample into the GC-TCD to quantify the amount of hydrogen produced.
  - Calculate the rate of hydrogen evolution in  $\mu\text{mol}\cdot\text{h}^{-1}\cdot\text{g}^{-1}$  based on the amount of catalyst used.

#### 4. Recyclability Test

- Objective: To evaluate the stability and reusability of the D149/pCN-Pt photocatalyst.
- Protocol:
  - After one cycle of the photocatalytic hydrogen evolution experiment (e.g., 4 hours), collect the D149/pCN-Pt photocatalyst by centrifugation.
  - Wash the collected catalyst with deionized water and ethanol.

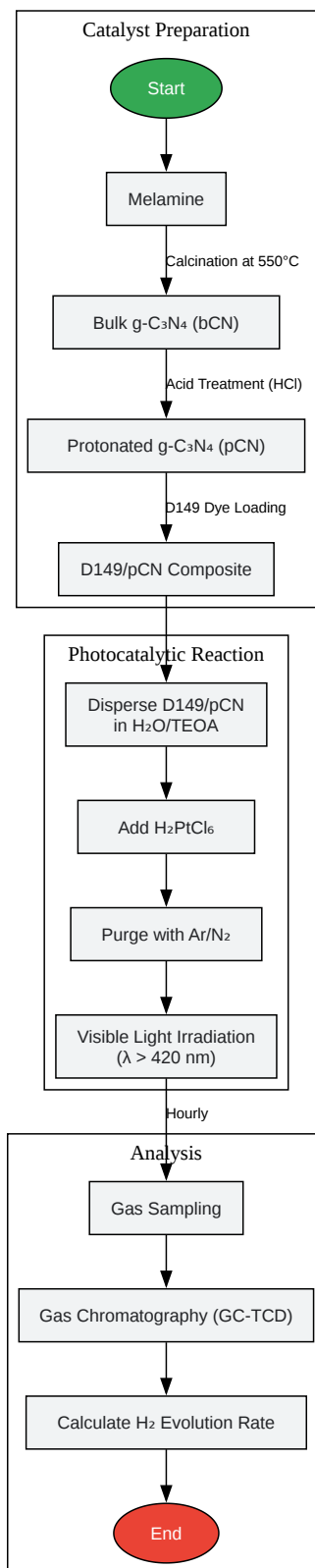
- Dry the catalyst in an oven at 60 °C.
- Use the recycled catalyst for a subsequent photocatalytic hydrogen evolution experiment under the same conditions.
- Repeat this process for several cycles to assess the stability of the photocatalyst.

## Visualizations



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Caption: Mechanism of photocatalytic H<sub>2</sub> evolution using the D149/pCN-Pt system.



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Caption: Experimental workflow for photocatalytic hydrogen evolution.

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## References

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